

Personal protective equipment for handling 1-Hexanol-d13

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Compound of Interest

Compound Name: 1-Hexanol-d13

Cat. No.: B2462757

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Essential Safety and Handling Guide for 1-Hexanol-d13

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Hexanol-d13** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

Chemical Identifier: **1-Hexanol-d13** Synonyms: Hexyl-d13 alcohol CAS Number: 204244-84-8
Molecular Formula: $\text{CD}_3(\text{CD}_2)_4\text{CD}_2\text{OH}$

Hazard Identification and Classification

1-Hexanol-d13 is classified as a flammable liquid that is harmful if swallowed and poses a hazard to the aquatic environment.

- GHS Pictograms:
 - Flame (GHS02)
 - Exclamation Mark (GHS07)
- Signal Word: Warning

- Hazard Statements:
 - H226: Flammable liquid and vapor.
 - H302: Harmful if swallowed.
 - H412: Harmful to aquatic life with long-lasting effects.
- Precautionary Statements:
 - P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.^{[1][2]}
 - P233: Keep container tightly closed.
 - P240: Ground/bond container and receiving equipment.
 - P241: Use explosion-proof electrical/ventilating/lighting equipment.
 - P273: Avoid release to the environment.
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Hexanol-d13** is presented in the table below. These properties are critical for safe handling and storage.

Property	Value
Molecular Weight	115.25 g/mol
Appearance	Colorless liquid[3]
Boiling Point	156.5 °C (lit.)
Melting Point	-52 °C (lit.)
Flash Point	59.00 °C (138.2 °F) - closed cup
Density	0.918 g/mL at 25 °C
Solubility	Slightly soluble in water; miscible with ether and ethanol.[3]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is mandatory to ensure the safe handling of **1-Hexanol-d13**.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood to prevent the accumulation of flammable vapors.[4]
 - Ensure that an ABC-type fire extinguisher and a safety shower/eyewash station are readily accessible.[4]
 - Remove all potential ignition sources from the handling area, including open flames, hot plates, and non-explosion-proof electrical equipment.[1][4]
 - Ground and bond all containers and receiving equipment to prevent static discharge.[1]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[2][5]

- Hand Protection: Wear chemical-resistant gloves (e.g., PVC, nitrile rubber).[5][6] Glove suitability and durability depend on the specific laboratory conditions and duration of use.[5]
- Body Protection: A flame-resistant lab coat or, at a minimum, a 100% cotton lab coat is required.[4] Avoid synthetic materials.[4]
- Footwear: Wear closed-toe shoes.[4]
- Handling and Use:
 - Keep the container of **1-Hexanol-d13** tightly closed when not in use.[1][4]
 - Avoid all personal contact, including inhalation of vapors.[5]
 - Do not eat, drink, or smoke in the area where the chemical is handled.[1]
 - Use non-sparking tools for all operations.[1]
 - If heating is necessary, use a controlled heating source such as a heating mantle or water bath. Never use an open flame.[4]
- Storage:
 - Store in a cool, dry, and well-ventilated area designated for flammable liquids.[1]
 - Keep containers tightly closed and store in the original container.[1][5]
 - Store away from strong acids, acid chlorides, acid anhydrides, and oxidizing agents.[5]
 - Do not store in pits, depressions, or basements where vapors may accumulate.[5]

Disposal Plan

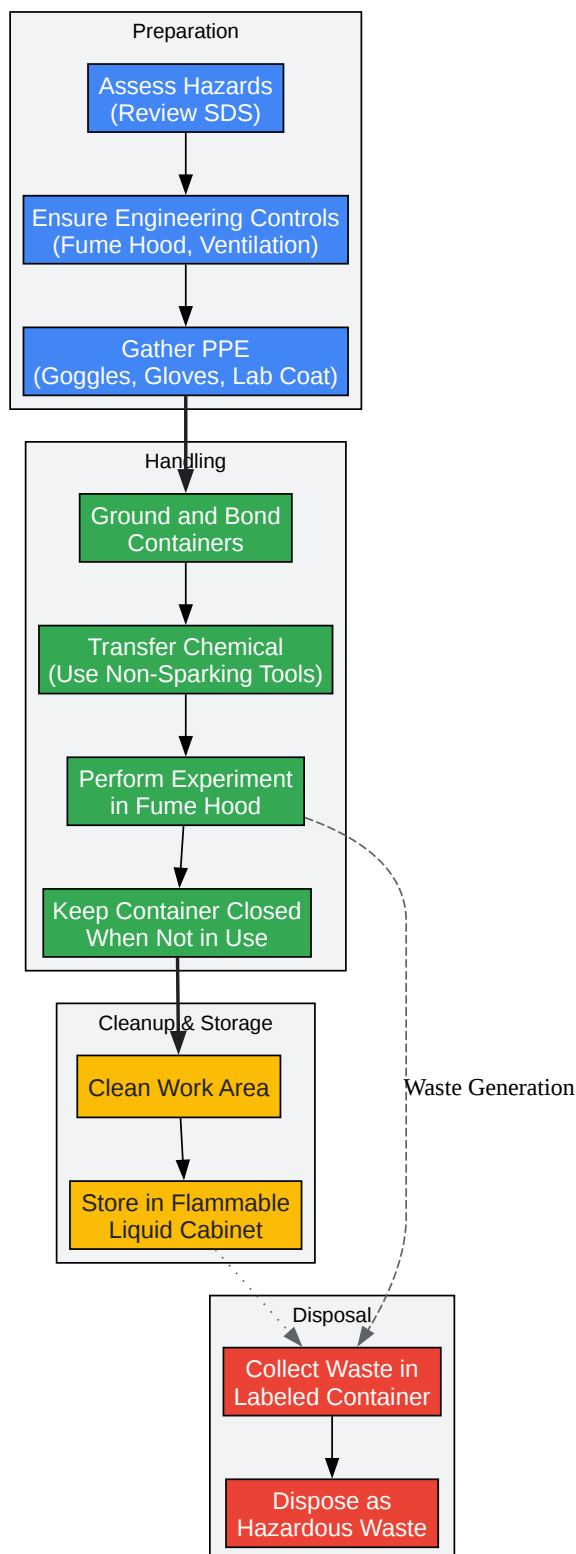
All waste containing **1-Hexanol-d13** must be treated as hazardous waste and disposed of according to local, state, and federal regulations.[2][5]

- Waste Collection:

- Collect waste **1-Hexanol-d13** and any contaminated materials (e.g., gloves, absorbent pads) in a clearly labeled, sealed container.
- The container should be appropriate for flammable liquid waste.
- Waste Disposal:
 - This material may be recycled if unused and uncontaminated.[5]
 - If contaminated, it may be possible to reclaim the product through distillation or filtration.[5]
 - Do not dispose of **1-Hexanol-d13** down the drain.[2]
 - Arrange for disposal through a licensed hazardous waste disposal company. The EPA hazardous waste number for ignitable waste is D001.[5]

Experimental Workflow for Handling **1-Hexanol-d13**

Workflow for Safe Handling of 1-Hexanol-d13

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **1-Hexanol-d13**.

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